

HJC0350 solubility in DMSO and ethanol

Author: BenchChem Technical Support Team. Date: December 2025

Compound of Interest					
Compound Name:	HJC0350				
Cat. No.:	B15612196	Get Quote			

HJC0350 Technical Support Center

Welcome to the technical support center for **HJC0350**. This guide provides detailed information on the solubility of **HJC0350** in DMSO and ethanol, along with troubleshooting advice to ensure successful preparation of your experimental solutions.

Solubility Data

The solubility of **HJC0350** can vary slightly between batches and suppliers. The following table summarizes the reported solubility data in DMSO and ethanol.



Solvent	Concentration (mM)	Concentration (mg/mL)	Supplier/Sourc e	Notes
DMSO	50 mM	13.87 mg/mL	Tocris Bioscience, R&D Systems[1][2][3]	
120.16 mM	33.33 mg/mL	MedchemExpres s[4]	Requires sonication. Use newly opened DMSO.[4]	
187.46 mM	52 mg/mL	Selleck Chemicals[5]	Recommends using fresh DMSO.[5]	_
≥ 10 mM	≥ 13.85 mg/mL	APExBIO, Probechem[6][7]		
Ethanol	20 mM	5.55 mg/mL	Tocris Bioscience, R&D Systems[1][2][3]	_
≥ 10.84 mg/mL	APExBIO[6]	Requires sonication.[6]		_
Insoluble	Insoluble	Selleck Chemicals[5][8]	_	

Note: The molecular weight of **HJC0350** is 277.38 g/mol . Batch-specific variations in molecular weight due to hydration may affect the volumes required for stock solution preparation.[1]

Experimental Protocols: Preparing Stock Solutions

This section provides a general protocol for preparing stock solutions of HJC0350.

Objective: To prepare a concentrated stock solution of **HJC0350** in DMSO or ethanol.

Materials:



- HJC0350 powder
- Anhydrous/high-purity DMSO or ethanol
- Sterile microcentrifuge tubes or vials
- Vortex mixer
- Water bath sonicator

Protocol:

- Aliquoting: Before opening, briefly centrifuge the vial of HJC0350 to ensure all the powder is at the bottom.
- Solvent Addition: Add the calculated volume of the desired solvent (DMSO or ethanol) to the vial to achieve the target concentration.
- Dissolution:
 - Vortex the solution for 1-2 minutes to facilitate dissolution.
 - If the compound does not fully dissolve, sonicate the solution in a water bath for 10-15 minutes.[4][6]
- Storage: Store the stock solution at -20°C or -80°C for long-term stability. It is recommended to aliquot the stock solution into smaller volumes to avoid repeated freeze-thaw cycles.[4][5]

Troubleshooting and FAQs

Here are some common questions and troubleshooting tips you might encounter during your experiments with **HJC0350**.

Q1: My HJC0350 is not dissolving completely in DMSO. What should I do?

A1: If you are having trouble dissolving **HJC0350**, try the following steps:

Vortexing: Ensure you have vortexed the solution thoroughly.

Troubleshooting & Optimization





- Sonication: As recommended by some suppliers, sonicating the solution can aid in dissolution.[4][6]
- Warming: Gentle warming of the solution (e.g., in a 37°C water bath) can also help. Avoid excessive heat, which could degrade the compound.
- Use Fresh DMSO: DMSO is hygroscopic, meaning it readily absorbs moisture from the air.
 This absorbed water can reduce the solubility of some compounds. It is highly recommended to use newly opened, anhydrous DMSO for preparing your stock solutions.[4][5]

Q2: I see different solubility values for **HJC0350** from different suppliers. Why is that?

A2: The variation in reported solubility can be due to several factors, including:

- Differences in the purity or crystalline form of the compound between batches.
- The method used to determine solubility.
- The quality and water content of the solvent used.

It is always best to refer to the product datasheet provided by the specific supplier you purchased from. The values in the table above should be used as a guide.

Q3: Can I dissolve **HJC0350** directly in aqueous buffer or cell culture media?

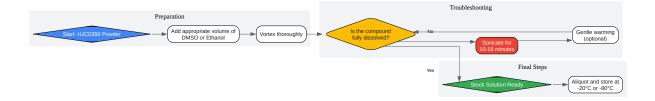
A3: **HJC0350** is reported to be insoluble in water.[5][6][8] Therefore, it is not recommended to dissolve it directly in aqueous solutions. The standard practice is to first prepare a concentrated stock solution in an organic solvent like DMSO and then dilute this stock solution into your aqueous buffer or media for your experiment. Ensure the final concentration of the organic solvent is low enough to not affect your experimental system.

Q4: How should I store my **HJC0350** stock solution?

A4: For long-term storage, it is recommended to store stock solutions at -20°C or -80°C.[4] To avoid degradation from repeated freeze-thaw cycles, it is advisable to prepare small aliquots of your stock solution.[5]



Diagrams



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Caption: Workflow for dissolving HJC0350.

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- To cite this document: BenchChem. [HJC0350 solubility in DMSO and ethanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b15612196#hjc0350-solubility-in-dmso-and-ethanol]

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